

veratraldehyde environmental impact biodegradability

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Veratraldehyde

CAS No.: 120-14-9

Cat. No.: S600218

[Get Quote](#)

Environmental Fate and Physical Properties

The environmental distribution and persistence of a chemical are influenced by its physical properties. The table below summarizes key properties for **veratraldehyde**, with data primarily sourced from estimates generated by the US EPA's EPI Suite modeling software [1].

Property	Value	Remarks & Experimental Data
Water Solubility	5820 mg/L (estimated) 6320 mg/L (experimental)	Estimated at 25°C. Experimental value from JIN,LJ ET AL. (1998) [1].
Log Kow (Octanol-Water Partition Coefficient)	1.22 (experimental) 1.36 (estimated)	Experimental value from BAZACO,JF & COCA,CM (1989). Indicates moderate lipophilicity [1].
Biodegradation Probability	Ultimate Survey: "weeks-months" Primary Survey: "days" Ready Biodegradability: NO	Predictions from BIOWIN models (v4.10). The "Primary Survey Model" suggests faster degradation [1].
Soil Adsorption Coefficient (Koc)	10 - 30.37 L/kg	Estimated range. Suggests medium to high mobility in soil [1].
Atmospheric Oxidation Half-Life	4.589 Hours (estimated)	Half-life with atmospheric hydroxyl radicals; degrades rapidly in air [1].
Volatilization from Water	Half-Life (Model River): 1.75 days Half-Life (Model Lake): 23.55 days	Estimated using the Group SAR Method for Henry's Law Constant [1].
Bioaccumulation Factor (BCF)	2.965 L/kg (estimated)	Regression-based method; suggests low potential for bioaccumulation [1].

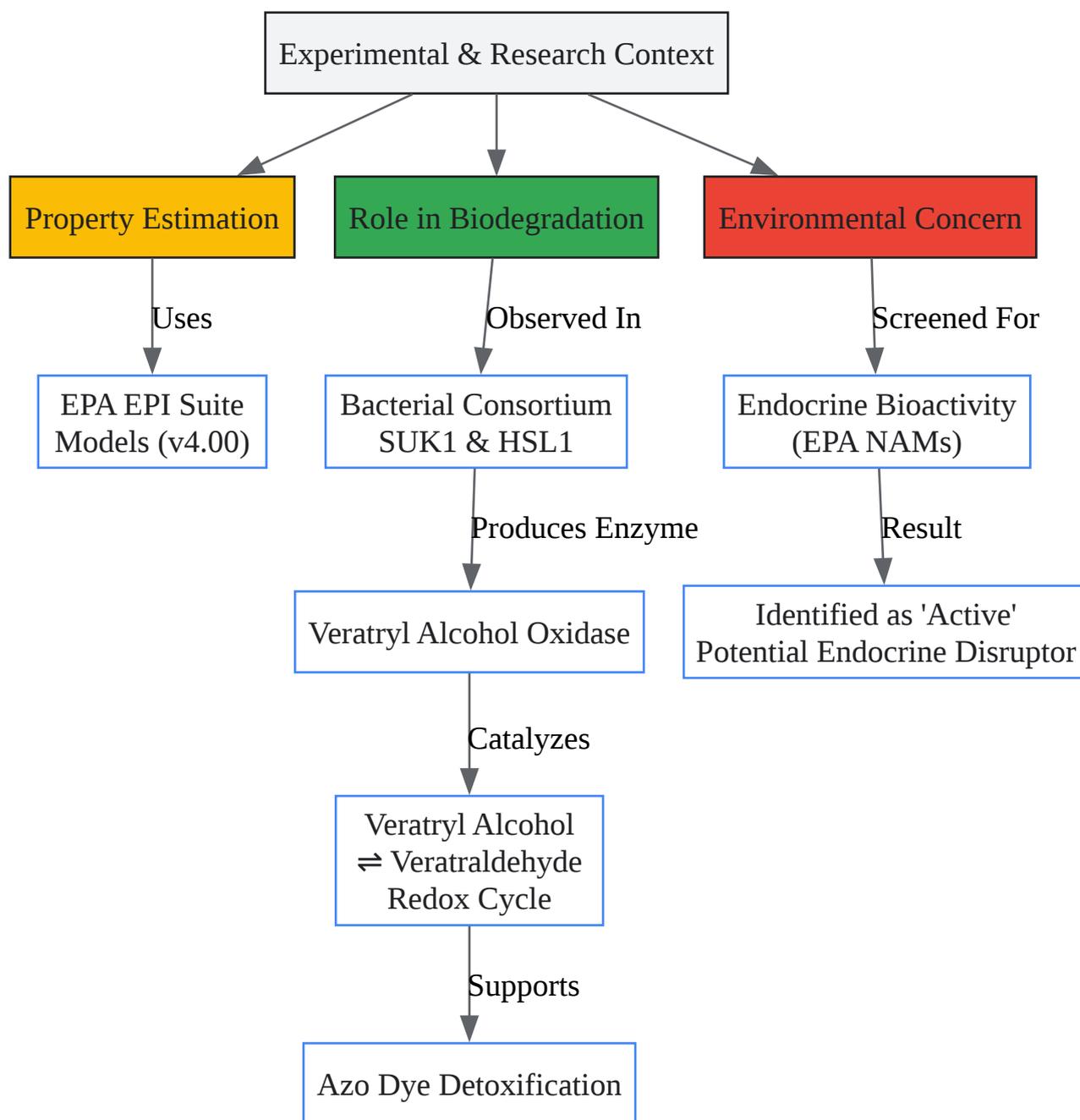
Biodegradation and Environmental Role

Beyond its inherent properties, **veratraldehyde** can play a role in microbial degradation processes. Research indicates it is not just a substrate but can also be involved in the breakdown of more complex environmental pollutants.

- **Role in Azo Dye Degradation:** A study on the bacterial degradation of textile azo dyes found that the enzyme **veratryl alcohol oxidase** was involved in the process. This enzyme interconverts veratryl alcohol and **veratraldehyde**. The study noted an increase in the activity of this enzyme during the subsequent aerobic oxidation of aromatic amines, which are breakdown products of azo dyes [2]. This suggests that the **veratraldehyde**/veratryl alcohol redox cycle plays a part in the microbial detoxification of industrial dyes.
- **Context in Broader Biodegradation Studies:** While direct experimental data on veratryl alcohol oxidase is available, other studies on algal-derived organic matter (AOM) mention "veratryl alcohol" as a compound used in lignin decomposition by fungi, providing context for its relevance in environmental science [3]. Furthermore, research on the biodegradation of metal-EDTA complexes lists compounds like ethylenediamine and glycine as potential degradation intermediates, highlighting the type of systematic approach needed to study chemical breakdown pathways [4].

Experimental Insights & Research Context

The following diagram synthesizes information from the search results to illustrate the experimental context and one key enzymatic role of **veratraldehyde**.



[Click to download full resolution via product page](#)

The methodologies underpinning the data in this guide are critical for assessing their relevance to your research.

- **Computational Modeling (EPI Suite):** The physical property and environmental fate data in [1] are derived from quantitative structure-activity relationship (QSAR) models. These are estimates used for initial screening; experimental validation is recommended for definitive conclusions.

- **Microbial Degradation Protocol:** The role of **veratraldehyde** in azo dye degradation was identified through a **sequential microaerophilic/aerobic process** [2].
 - **Culture:** A bacterial consortium of *Providencia rettgeri* strain HSL1 and *Pseudomonas* sp. SUK1 was used.
 - **Process:** Decolorization of azo dyes (e.g., Reactive Black 5) was initiated under microaerophilic conditions, followed by an aerobic phase to oxidize and detoxify the resulting aromatic amines.
 - **Enzyme Assay:** Veratryl alcohol oxidase activity was measured during the aerobic phase, confirming its induction and role in the degradation pathway.
- **Endocrine Disruption Screening:** The potential endocrine bioactivity was identified using the US EPA's **Endocrine Disruptor Screening Program (EDSP) New Approach Methodologies (NAMs)** [5]. This is a computational screening tool based on in vitro and in silico models, which requires further confirmatory testing.

Key Takeaways for Researchers

- **Biodegradability:** Model predictions suggest **veratraldehyde** is **not readily biodegradable** but may undergo primary degradation over days and ultimate degradation over weeks to months [1].
- **Environmental Mobility:** Its relatively high water solubility and low soil adsorption coefficient indicate a potential for **mobility in aquatic environments** and groundwater if released [1].
- **Specialized Biodegradation Role:** **Veratraldehyde** is part of a redox cycle in specific bacterial enzymes that aid in breaking down stubborn pollutants like azo dyes, highlighting a potential **beneficial role in bioremediation** [2].
- **Hazard Potential:** Preliminary screening flags **veratraldehyde** as a potential endocrine disruptor, which is a critical consideration for its environmental impact and use in products [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. EPI System Information for veratraldehyde 120-14-9 [thegoodscentcompany.com]
2. Biodegradation and detoxification of textile azo dyes by ... [pmc.ncbi.nlm.nih.gov]
3. sciencedirect.com/science/article/abs/pii/S0043135423006115 [sciencedirect.com]

4. Biodegradation of Metal-EDTA Complexes by an Enriched ... [pmc.ncbi.nlm.nih.gov]

5. Screening for Endocrine Bioactivity Potential of Tobacco ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [veratraldehyde environmental impact biodegradability]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b600218#veratraldehyde-environmental-impact-biodegradability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com